

Preparation of YM-58483 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: YM-58483

Cat. No.: B1682358

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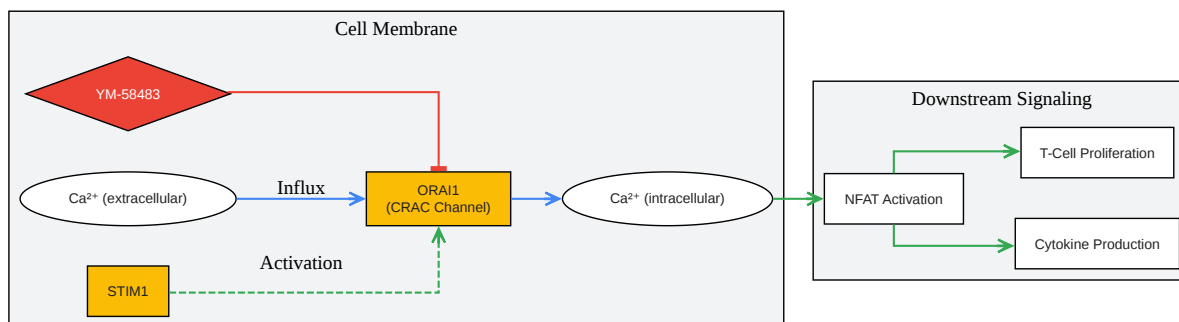
Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **YM-58483** in dimethyl sulfoxide (DMSO). **YM-58483**, also known as BTP2, is a potent and selective inhibitor of store-operated Ca^{2+} entry (SOCE) through Calcium Release-Activated Calcium (CRAC) channels.[1][2][3] Accurate preparation of stock solutions is critical for ensuring reproducible results in downstream applications such as in vitro and in vivo studies of T-cell activation, cytokine production, and inflammatory responses.[1][2][3]

Introduction to YM-58483

YM-58483 is a pyrazole derivative that selectively inhibits the influx of extracellular Ca^{2+} following the depletion of intracellular calcium stores, a process mediated by CRAC channels. [2][3] This mechanism of action makes it a valuable tool for studying the role of SOCE in various physiological and pathological processes, including immune responses. **YM-58483** has been shown to suppress the production of cytokines such as IL-2, IL-4, and IL-5, and to inhibit T-cell proliferation.[1][4]

Signaling Pathway of YM-58483



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Caption: **YM-58483** inhibits the ORAI1 subunit of the CRAC channel, blocking Ca²⁺ influx.

Quantitative Data

The following table summarizes the key quantitative information for preparing a **YM-58483** stock solution.

Parameter	Value	Reference
Molecular Weight	421.32 g/mol	[1][2][3][4]
Recommended Solvent	DMSO (anhydrous/sterile filtered)	[2][3][4]
Solubility in DMSO	Up to 125 mg/mL (approx. 296.69 mM)	[1]
Up to 100 mM (42.13 mg/mL)	[2][3]	Based on solubility data
84 mg/mL (199.37 mM)	[4]	
Recommended Stock Concentration	10 mM - 100 mM	Based on solubility data
Storage of Stock Solution	-20°C for up to 1 year	[1][2][4]
-80°C for up to 2 years	[1][4]	Based on solubility data
Powder Storage	-20°C for up to 3 years	

Experimental Protocol: Preparation of a 10 mM YM-58483 Stock Solution in DMSO

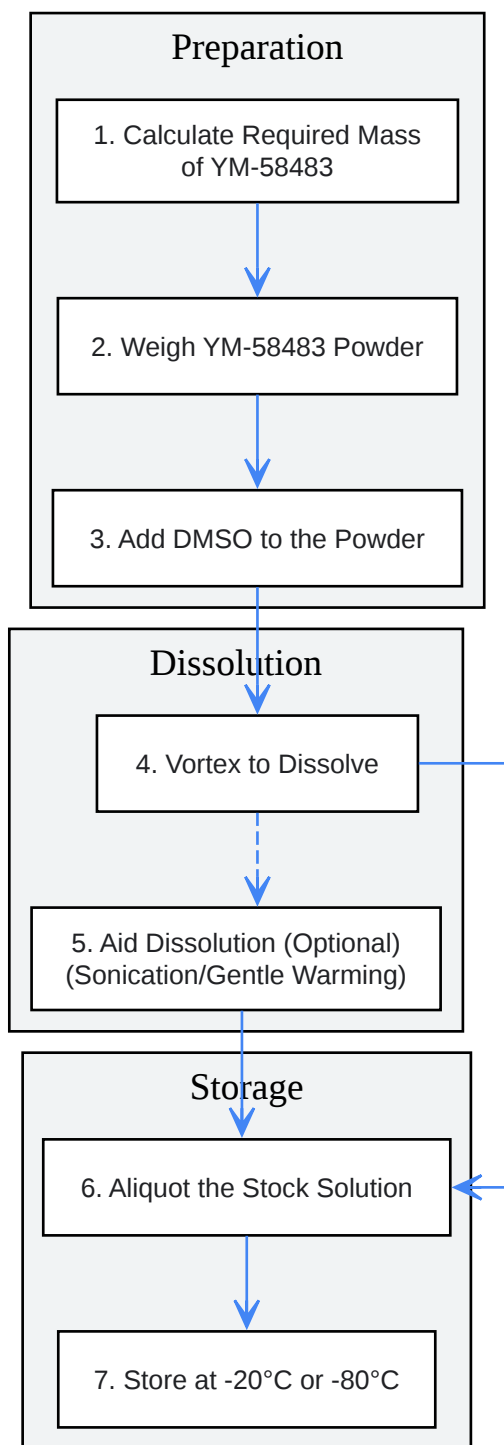
This protocol describes the preparation of 1 mL of a 10 mM **YM-58483** stock solution in DMSO.

Materials and Equipment:

- **YM-58483** powder
- Anhydrous or sterile-filtered Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Water bath or sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Experimental Workflow



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Caption: Workflow for preparing **YM-58483** stock solution.

Step-by-Step Procedure:

- Calculate the required mass of **YM-58483**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 421.32 \text{ g/mol} \times 1000 \text{ mg/g} = 4.21 \text{ mg}$
- Weighing the **YM-58483** Powder:
 - Tare a clean, dry microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 4.21 mg of **YM-58483** powder into the microcentrifuge tube.
- Adding the Solvent:
 - Using a calibrated micropipette, add 1 mL of anhydrous or sterile-filtered DMSO to the microcentrifuge tube containing the **YM-58483** powder.
 - Note: It is crucial to use high-purity, anhydrous DMSO as moisture can affect the solubility of **YM-58483**.^[4]
- Dissolution:
 - Close the tube tightly and vortex the solution for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles.
- Aiding Dissolution (Optional):
 - If the compound does not fully dissolve, you can sonicate the tube for 5-10 minutes or gently warm the solution in a 37°C water bath for a short period.^[1] Allow the solution to

return to room temperature before use.

- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-100 μL).
 - Store the aliquots in tightly sealed tubes at -20°C for up to one year or at -80°C for up to two years.^{[1][2][4]}

Safety Precautions

- **YM-58483** is intended for research use only.
- Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling this compound.
- Handle DMSO with care as it can facilitate the absorption of substances through the skin.
- Consult the Safety Data Sheet (SDS) for **YM-58483** for complete safety information.

Conclusion

This protocol provides a reliable method for the preparation of **YM-58483** stock solutions in DMSO. Adherence to these guidelines for preparation, handling, and storage will help ensure the integrity and activity of the compound, leading to more consistent and reproducible experimental outcomes.

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